

Application Notes and Protocols: JAK-IN-35

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Compound of Interest

Compound Name: JAK-IN-35

Cat. No.: B1682784

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Introduction

Janus kinases (JAKs) are a family of intracellular, non-receptor tyrosine kinases that play a critical role in cytokine-mediated signaling.^{[1][2][3]} The JAK-STAT signaling pathway is essential for numerous cellular processes, including immunity, cell proliferation, differentiation, and apoptosis.^{[4][5]} Dysregulation of this pathway is implicated in a variety of diseases, such as autoimmune disorders, inflammatory conditions, and malignancies.^{[1][6]} JAK inhibitors, like **JAK-IN-35**, are small molecules designed to block the activity of JAK enzymes, thereby interfering with the downstream signaling cascade.^{[1][7]} This document provides detailed protocols for the preparation and use of a stock solution for the JAK2 inhibitor, **JAK-IN-35** (also known as compound TG46).

Chemical and Physical Properties

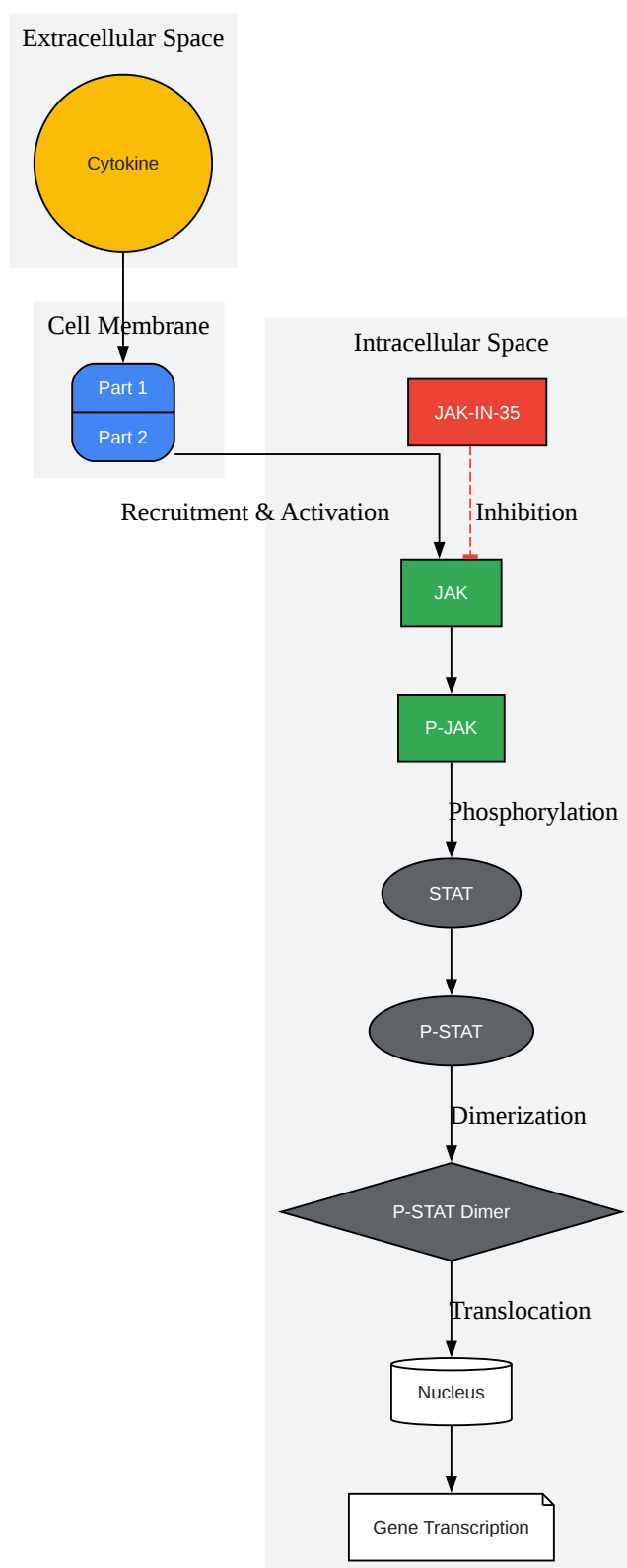
A summary of the key quantitative data for **JAK-IN-35** is presented in the table below for easy reference.

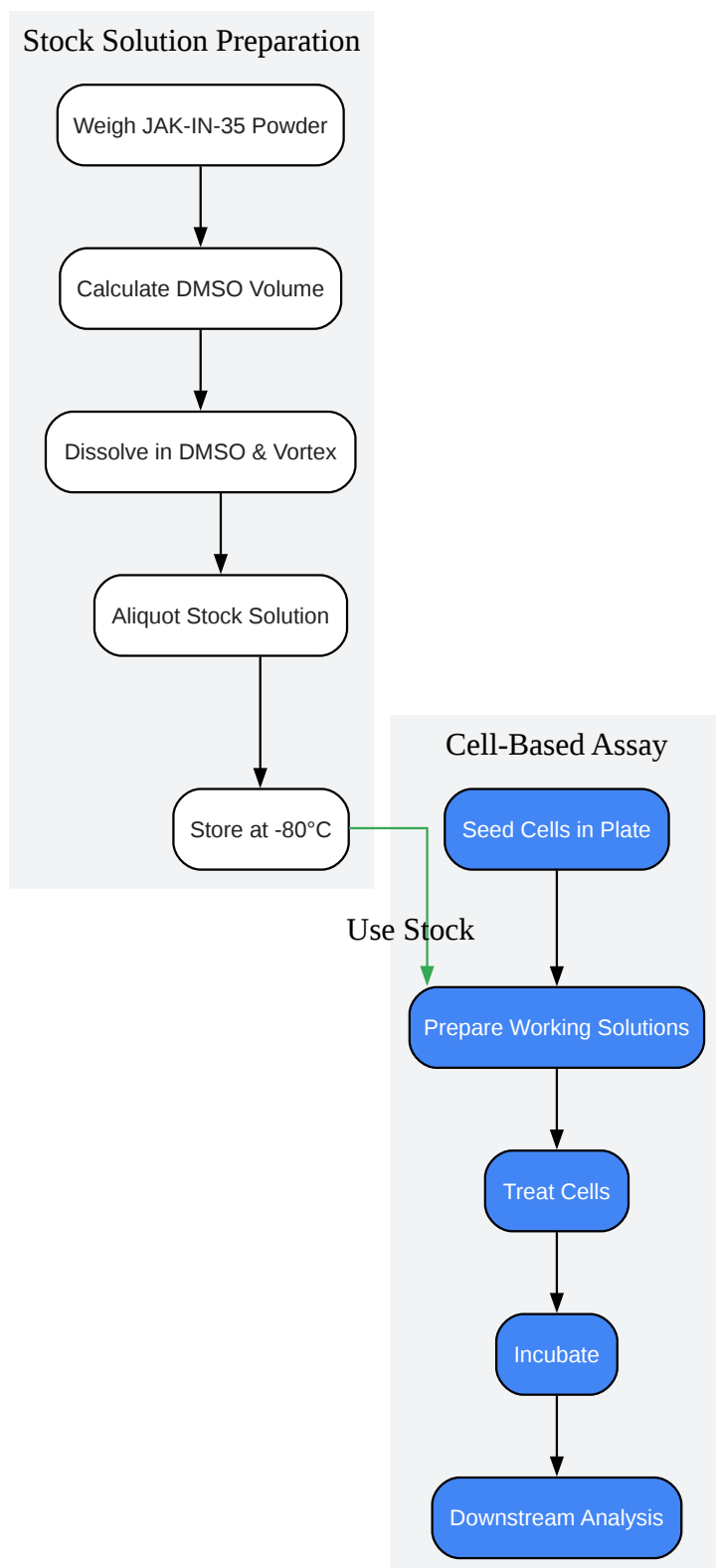
Property	Value	Reference
Compound Name	JAK-IN-35 (compound TG46)	[8]
Molecular Weight	510.65 g/mol	[8]
Chemical Formula	C ₂₆ H ₃₄ N ₆ O ₃ S	[8]
CAS Number	936091-15-5	[8]
Target	JAK2	[8]
Storage (Powder)	-20°C for up to 3 years	[9]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[9][10]

Note: The name "**JAK-IN-35**" has also been associated with a dual JAK1/JAK3 inhibitor (CAS No. 1400687-19-5)[11]. It is crucial to verify the specific compound being used by its CAS number and molecular weight.

Signaling Pathway

JAK inhibitors function by competing with ATP for the binding site within the catalytic domain of the JAK enzyme. This action prevents the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. The activated STATs would otherwise dimerize, translocate to the nucleus, and regulate the transcription of target genes involved in inflammatory and immune responses.[2][5][7]





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